

Technical Support Center: 2-Hydroxytetrahydropyran

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Compound of Interest

Compound Name: **2-Hydroxytetrahydropyran**

Cat. No.: **B1345630**

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Prepared by the Senior Application Scientist Team

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals working with **2-Hydroxytetrahydropyran** (CAS: 694-54-2), also known as tetrahydro-2H-pyran-2-ol or δ -Valerolactol.[1][2][3] This document provides in-depth information on proper storage, safe handling, and troubleshooting for common experimental challenges.

Section 1: Core Concepts & Essential Safety

2-Hydroxytetrahydropyran is a cyclic hemiacetal, existing in equilibrium with its open-chain form, 5-hydroxypentanal.[1] This equilibrium is the root cause of many of its unique reactivity patterns and potential challenges in synthesis. Understanding this dual nature is paramount for its successful application.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Hydroxytetrahydropyran?**

A1: Proper storage is critical to maintain the integrity and safety of the compound. It should be stored in a tightly sealed container in a dark, dry, and cool place, ideally between 2-8°C.[4] Some suppliers also recommend storage under an inert atmosphere due to its hygroscopic nature.[5] The rationale for these conditions is to minimize water absorption and slow down potential degradation pathways, including the formation of explosive peroxides.

Parameter	Recommended Condition	Rationale
Temperature	2–8°C	Slows degradation and potential peroxide formation.
Atmosphere	Sealed, dry; Inert gas (e.g., Argon, Nitrogen) recommended	Prevents absorption of moisture (hygroscopic) and reaction with oxygen.[5]
Light	Keep in a dark place	Prevents light-catalyzed degradation and peroxide formation.[6]
Container	Tightly closed, original supplier bottle	Prevents contamination and exposure to air/moisture.[2][4]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: **2-Hydroxytetrahydropyran** is classified as a hazardous chemical that causes skin and serious eye irritation, and may cause respiratory irritation.[1][4][7] Therefore, a comprehensive PPE protocol is essential.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to NIOSH (US) or EN 166 (EU) standards.[8][9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Contaminated clothing should be removed and washed before reuse.[2][4]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood. If inhalation risk is high, a full-face respirator may be necessary.[4][8]
- General Hygiene: Wash hands thoroughly after handling. Ensure an eyewash station and safety shower are readily accessible.[2][10]

Q3: What are the immediate first-aid measures in case of exposure?

A3: In case of accidental exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.[2][4]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical aid.[2]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

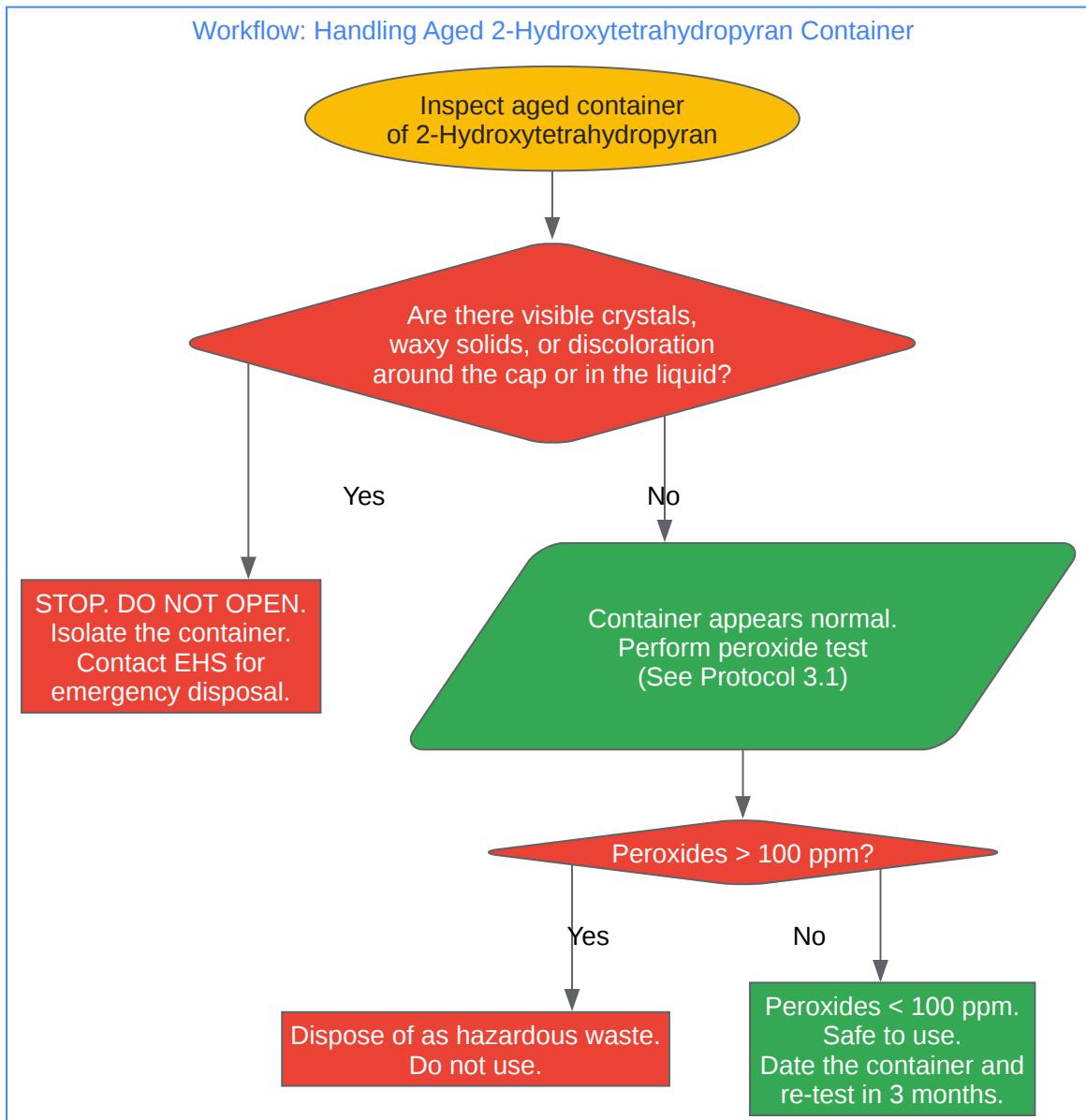
Section 2: Troubleshooting Experimental Challenges

Purity, Stability, and Degradation

Q4: My compound has been on the shelf for over a year. How can I assess its integrity? The container has visible crystals around the cap.

A4:STOP. DO NOT OPEN THE CONTAINER. The presence of crystals around the cap of a cyclic ether like **2-Hydroxytetrahydropyran** is a critical warning sign for the formation of shock-sensitive explosive peroxides.[6] Ethers can react with atmospheric oxygen, especially when exposed to light, to form hydroperoxides that can crystallize upon concentration (e.g., solvent evaporation at the cap threads) and detonate when subjected to mechanical shock, such as twisting the cap.[6][11]

Your immediate course of action should be to contact your institution's Environmental Health & Safety (EHS) office for emergency disposal.

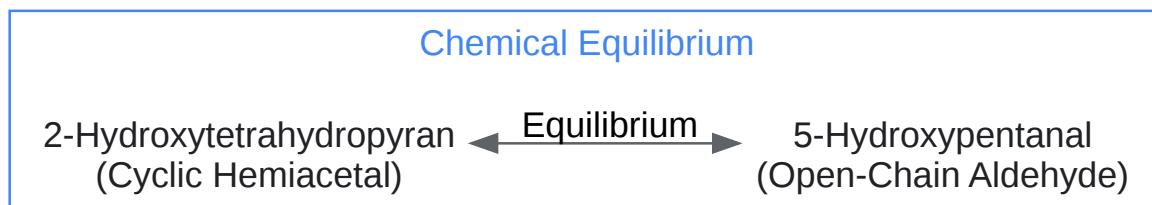


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Caption: Decision workflow for handling aged containers.

Q5: My reaction is yielding a mix of products, including some that suggest an aldehyde is present. Why is this happening?

A5: This is a classic issue stemming from the fundamental chemistry of **2-Hydroxytetrahydropyran**. As a lactol (a cyclic hemiacetal), it exists in a dynamic equilibrium with its open-chain aldehyde form, 5-hydroxypentanal.



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Caption: Equilibrium of **2-Hydroxytetrahydropyran**.

The position of this equilibrium is sensitive to solvent, pH, and temperature.

- Under Acidic Conditions: The equilibrium can be pushed towards the open-chain aldehyde, which can then undergo typical aldehyde side-reactions (e.g., aldol condensation, oxidation).
- Under Basic Conditions: The hemiacetal can be deprotonated, potentially leading to other reaction pathways.
- Troubleshooting: If your reaction conditions are not strictly controlled, or if they favor the open-chain form, you will see byproducts derived from 5-hydroxypentanal. Consider buffering your reaction, running it at a lower temperature, or using reaction conditions specifically designed for hemiacetals.

Q6: How can I reliably determine the purity of my **2-Hydroxytetrahydropyran** sample?

A6: A multi-technique approach is recommended for robust purity validation.[\[12\]](#)

- Gas Chromatography (GC): Often used by suppliers for initial purity assessment (e.g., 98% GC).[\[4\]](#) It is excellent for detecting volatile impurities.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are invaluable for structural confirmation and identifying impurities. The presence of signals corresponding to the open-chain aldehyde form can indicate the equilibrium position under the NMR solvent conditions.
- High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS): These hyphenated techniques are powerful for separating, identifying, and quantifying impurities, even at low levels.[\[12\]](#)

Section 3: Key Experimental Protocols

Protocol 3.1: Peroxide Testing for Ethers

This protocol is a qualitative test for the presence of hydroperoxides. Always perform this test on a small aliquot of the chemical in a safe location, preferably a fume hood.

Materials:

- Potassium Iodide (KI) starch paper or...
- Solution 1: Freshly prepared 10% aqueous Potassium Iodide (KI).
- Solution 2: Starch solution (0.5% w/v in water, boiled).
- Small test tube.
- Sample of **2-Hydroxytetrahydropyran** (~1-2 mL).

Procedure (Using KI Solution):

- Add 1 mL of the **2-Hydroxytetrahydropyran** sample to a test tube.
- Add 1 mL of the freshly prepared 10% KI solution.
- Shake the test tube and let it stand for 1-2 minutes.
- Add a few drops of the starch indicator solution.
- Observe the result:

- Negative Result (No/Low Peroxides): The solution remains colorless or faintly yellow.
- Positive Result (Peroxides Present): A blue-black or dark purple color develops. The intensity of the color is proportional to the concentration of peroxides.

Interpretation: If a positive result is observed, the chemical should be treated to remove peroxides or disposed of according to your institution's EHS guidelines. Do not distill or concentrate the material if peroxides are present.

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